

# An In-depth Technical Guide to the Safe Handling of Chlorodiisopropylphosphine

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## Compound of Interest

Compound Name: Chlorodiisopropylphosphine

Cat. No.: B1205602

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This guide provides comprehensive safety and handling information for **chlorodiisopropylphosphine** ( $C_6H_{14}ClP$ ), a highly reactive organophosphorus compound utilized in organic synthesis, particularly as a precursor to phosphine ligands for metal catalysts.<sup>[1][2]</sup> Due to its hazardous properties, strict adherence to safety protocols is imperative to mitigate risks in the laboratory.

## Hazard Identification and Classification

**Chlorodiisopropylphosphine** is classified as a hazardous substance with the following primary concerns:

- **Flammability:** It is a highly flammable liquid and vapor.<sup>[3]</sup> It has a low flash point and its vapors can form explosive mixtures with air.<sup>[4]</sup>
- **Corrosivity:** It causes severe skin burns and eye damage.<sup>[3]</sup>
- **Reactivity:** It reacts with water, releasing toxic and corrosive hydrogen chloride gas.<sup>[4][5]</sup> It is also sensitive to air and moisture.<sup>[4]</sup>
- **Toxicity:** While specific toxicity data is limited, it is considered toxic and harmful if swallowed, inhaled, or absorbed through the skin.<sup>[4][5]</sup> The substance is also noted for its stench.<sup>[4]</sup>

GHS Hazard Classification:

Pictogram	GHS Classification	Signal Word	Hazard Statement
GHS02: Flame	Flammable liquids (Category 2)[3]	Danger[3][6]	H225: Highly flammable liquid and vapor.[3]
GHS05: Corrosion	Skin Corrosion/Irritation (Category 1B)[3]	H314: Causes severe skin burns and eye damage.[3]	

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **chlorodiisopropylphosphine** is provided below for quick reference.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClP	[3][5]
Molar Mass	152.60 g/mol	[3][5]
Appearance	Colorless to light yellow liquid	[1][2][5]
Density	0.959 g/mL at 25 °C	[5][6]
Boiling Point	46-47 °C at 10 mmHg69 °C at 33 mmHg158 °C (literature)	[5][1][7][2]
Flash Point	3 °C / 37.4 °F (closed cup)4 °C / 39.2 °F (closed cup)	[4]
Refractive Index	n <sub>20/D</sub> 1.475 (literature)	[1][6]
Solubility	Reacts with water	[5]
CAS Number	40244-90-4	[3][5]
IUPAC Name	Di(propan-2-yl)phosphinous chloridechloro-di(propan-2-yl)phosphane	[5][3]

## Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **chlorodiisopropylphosphine**.

Protection Type	Specification	Rationale and Sources
Eye and Face Protection	Chemical splash goggles meeting ANSI Z.87.1 standard. A face shield is required when there is a risk of explosion or significant splash hazard.[8]	To protect against severe eye damage and burns.[4][8]
Skin and Body Protection	A flame-resistant lab coat must be worn.[9][10] Wear appropriate protective gloves (double nitrile gloves may be sufficient for small quantities, but fire-resistant gloves are recommended for larger quantities) and clothing to prevent skin exposure.[8][9][10] Fully enclosed shoes are mandatory.[11]	To protect against severe skin burns and absorption.[4][8] Synthetic clothing should be avoided as it can melt to the skin.[10][12]
Respiratory Protection	Work must be conducted in a certified chemical fume hood or a glove box to avoid inhalation of vapors.[4][8] If exposure limits are exceeded, a NIOSH/MSHA approved respirator should be used.[4]	To prevent respiratory irritation and potential toxicity from inhalation.[4]

## Experimental Protocols: Safe Handling and Use

Due to its pyrophoric and water-reactive nature, **chlorodiisopropylphosphine** must be handled with extreme care under an inert atmosphere (e.g., nitrogen or argon).[9][11]

#### General Precautions:

- Never work alone when handling this reagent.[9][11]
- Ensure that a safety shower and eyewash station are readily accessible (within 10 seconds travel time).[8]
- Remove all flammable materials and sources of ignition from the work area.[4][8]
- All glassware and equipment must be thoroughly dried and purged with an inert gas before use.[10][12]

#### Protocol for Transferring with a Syringe (for volumes <10 mL):

- Preparation: Secure the reagent bottle in a secondary container and clamp it to a stand to prevent tipping.[10][11] Purge a dry syringe of appropriate size (at least double the capacity of the volume to be transferred) with inert gas.[10]
- Inert Gas Purge: Puncture the septum of the reagent bottle with a needle connected to an inert gas line to maintain a positive pressure.
- Withdrawal: Insert the purged syringe needle through the septum into the liquid. Slowly withdraw the desired volume of **chlorodiisopropylphosphine**.
- Transfer: Carefully withdraw the syringe and immediately insert the needle into the reaction vessel, which should also be under an inert atmosphere. Slowly dispense the reagent.
- Quenching: Immediately after use, rinse the syringe and needle by drawing up an inert solvent (like hexane) and discharging the diluted solution into a quenching bath of isopropanol.[8]

#### Protocol for Transferring with a Double-Tipped Needle (Cannula) (for volumes >10 mL):

- Setup: The reaction vessel must be equipped with a septum and be under a positive pressure of inert gas vented through an oil bubbler. The reagent bottle should also be fitted with a septum and connected to an inert gas source.

- Pressurization: Ensure a slightly higher inert gas pressure in the reagent bottle than in the reaction vessel. This can be achieved by adjusting the gas flow or the depth of the bubbler needle.
- Transfer: Insert one end of the double-tipped needle through the septum into the headspace of the reaction vessel. Insert the other end through the septum of the reagent bottle so that the tip is below the liquid level. The pressure difference will cause the liquid to flow from the reagent bottle to the reaction vessel.
- Completion: Once the desired volume is transferred, raise the needle in the reagent bottle above the liquid level to stop the flow. Then, remove the needle from the reaction vessel, followed by the reagent bottle.
- Cleaning: Flush the double-tipped needle with an inert solvent and quench the washings in isopropanol.[8]

## Storage and Disposal Procedures

### Storage:

- Store **chlorodiisopropylphosphine** in its original container under an inert atmosphere.[9][10]
- Keep the container tightly closed and store in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[2][4] Recommended storage temperature is between 2 - 8 °C.[2]
- Store away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and water.[4][8]
- The reagent bottle should be kept in a secondary container.[11]

### Disposal:

- Never dispose of excess **chlorodiisopropylphosphine** by pouring it down the drain or mixing it with other waste chemicals.

- Small amounts of residual reagent in "empty" containers must be neutralized before disposal.[\[9\]](#)[\[12\]](#)
- Quenching Protocol:
  - In a chemical fume hood, dilute the residual **chlorodiisopropylphosphine** with an inert, high-boiling solvent like heptane or toluene.
  - Place the diluted solution in a flask equipped with a stirrer and an addition funnel, and cool it in an ice bath.
  - Slowly add a quenching agent, such as isopropanol, dropwise with vigorous stirring.[\[8\]](#)
  - After the reaction has subsided, slowly add water to ensure complete hydrolysis.
  - The resulting aqueous solution should be neutralized and disposed of as hazardous waste according to local, state, and federal regulations.[\[4\]](#)[\[13\]](#)

## Emergency Procedures

### First Aid Measures:

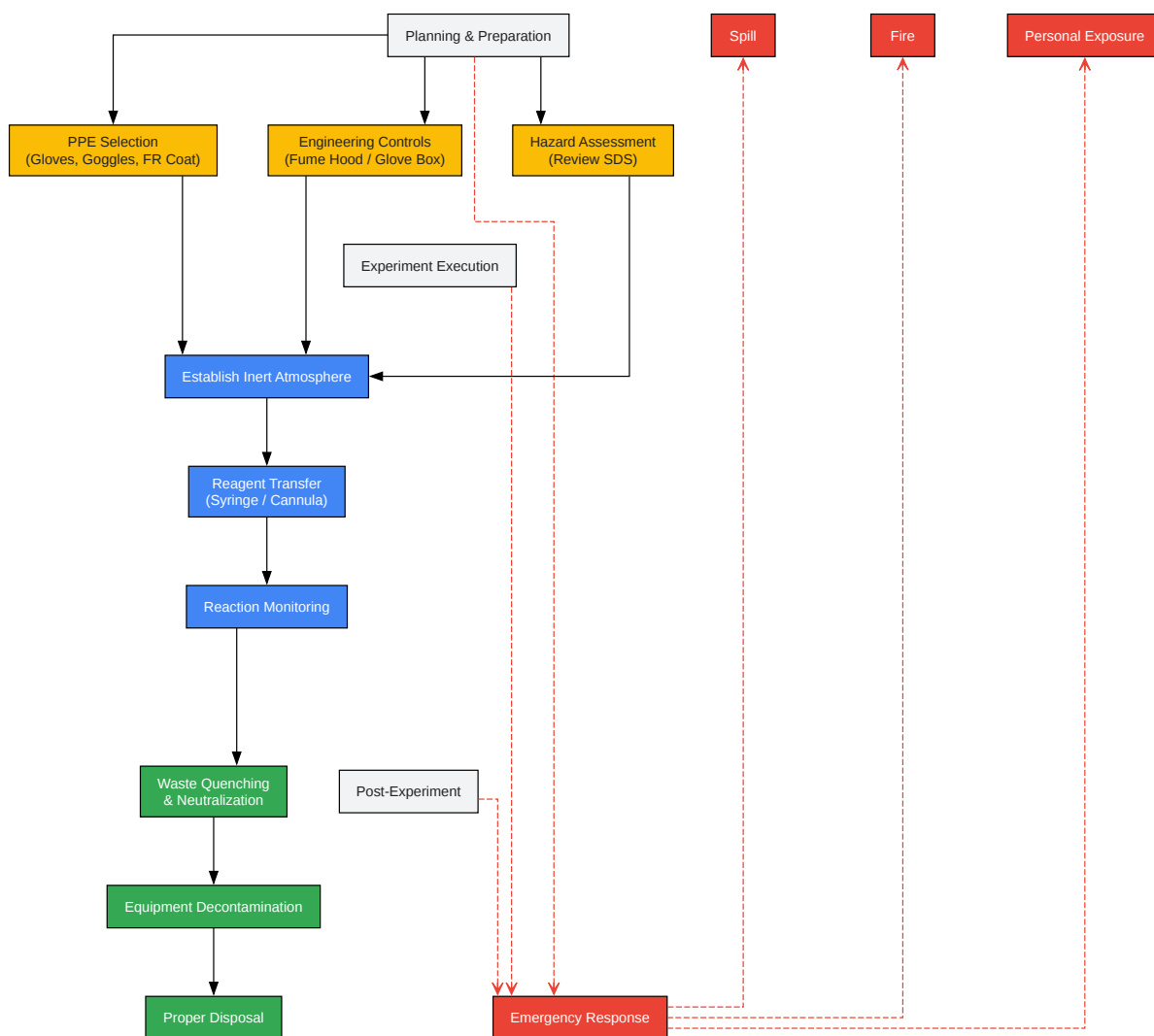
- Inhalation: Immediately move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. A safety shower should be used if available. [\[4\]](#)[\[12\]](#) Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)

### Fire Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or dry sand. Alcohol-resistant foam may also be used.[4]
- Unsuitable Extinguishing Media: DO NOT USE WATER.[4] Using water will result in a violent reaction and the release of flammable and corrosive gases.
- Specific Hazards: The substance is highly flammable and reacts with water. Vapors may travel to an ignition source and flash back. Containers may explode when heated.[4] Hazardous combustion products include carbon oxides, phosphorus oxides, phosphine, and hydrogen chloride gas.[4]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **chlorodiisopropylphosphine**, from initial planning to emergency response.



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